4-(Morpholinomethyl)cyclohexanol CAS number

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Compound of Interest

Compound Name:	*4-[(Morpholin-4-yl)methyl]cyclohexan-1-ol*
Cat. No.:	*B13455512*

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Executive Summary

4-(Morpholinomethyl)cyclohexanol (CAS 1690798-92-5) represents a critical bifunctional building block in modern medicinal chemistry.[1] Combining a polar, hydrogen-bonding hydroxyl group with a basic, solubilizing morpholine moiety, this scaffold is increasingly utilized to optimize the physicochemical properties of drug candidates—specifically to enhance aqueous solubility and tune metabolic stability.

This technical guide provides a comprehensive analysis of the compound's synthesis, stereochemical considerations, and application in pharmaceutical development. Unlike generic catalog entries, this document focuses on the causality behind synthetic choices and the strategic utility of the molecule in structure-activity relationship (SAR) studies.

Part 1: Chemical Identity & Physicochemical Profile[1][2][3][4]

The core structure consists of a cyclohexane ring substituted at the 1-position with a hydroxyl group and at the 4-position with a morpholinomethyl group. The presence of both an H-bond donor/acceptor (OH) and a basic center (morpholine N) makes it a versatile linker.

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Table 1: Core Technical Specifications

Property	Specification
Chemical Name	4-(Morpholinomethyl)cyclohexanol
CAS Number	1690798-92-5
Molecular Formula	$C_{11}H_{21}NO_2$
Molecular Weight	199.29 g/mol
SMILES	OC1CCC(CN2CCOCC2)CC1
pKa (Calculated)	~8.4 (Morpholine nitrogen), ~16 (Hydroxyl)
LogP (Predicted)	0.8 – 1.2 (Moderate lipophilicity)
H-Bond Donors/Acceptors	1 Donor / 3 Acceptors
Physical State	Viscous oil or low-melting solid (isomer dependent)

Part 2: Synthesis & Manufacturing Methodologies

The synthesis of 4-(Morpholinomethyl)cyclohexanol can be approached via two primary pathways, depending on the scale and stereochemical requirements.

Pathway A: Catalytic Hydrogenation (Industrial Scale)

This route is preferred for bulk manufacturing due to atom economy. It involves the reduction of the aromatic precursor, 4-(morpholinomethyl)phenol.

- Mechanism: Heterogeneous catalysis reduces the aromatic ring.
- Critical Control Point: The choice of catalyst determines the cis/trans ratio. Rhodium (Rh) typically favors the cis isomer, while Palladium (Pd) at high temperatures can favor the thermodynamically stable trans isomer.

Pathway B: Reductive Amination (Laboratory Scale)

Ideal for late-stage diversification or when the aldehyde precursor is readily available.[1]

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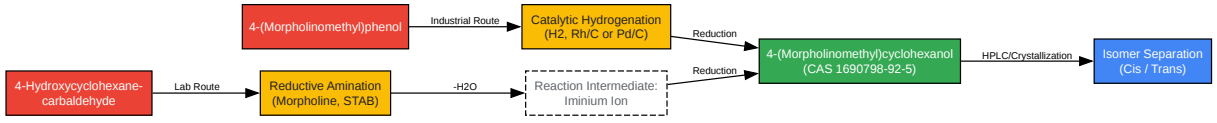
- Precursors: 4-Hydroxycyclohexanecarbaldehyde + Morpholine.[1]
- Reagent: Sodium triacetoxyborohydride (STAB) is used to prevent the reduction of the aldehyde to alcohol before amine formation.

Experimental Protocol: Reductive Amination (Standardized)

- Preparation: Dissolve 4-hydroxycyclohexanecarbaldehyde (1.0 eq) in 1,2-dichloroethane (DCE).
- Imine Formation: Add Morpholine (1.1 eq) and Acetic Acid (1.0 eq). Stir at Room Temperature (RT) for 30 min.
  - Why: Acid catalysis promotes the formation of the iminium ion intermediate.
- Reduction: Cool to 0°C. Add $NaBH(OAc)_3$ (1.5 eq) portion-wise.
  - Why: $NaBH(OAc)_3$ is less basic and more selective for imines over aldehydes than $NaBH_4$, preventing side reactions.
- Workup: Quench with sat. $NaHCO_3$. Extract with DCM.[1] Dry organic layer over Na_2SO_4.[1][2][3]
- Purification: Flash chromatography (DCM/MeOH/NH_3).[1]

Part 3: Visualization of Synthetic Logic

The following diagram illustrates the synthetic decision tree and the resulting stereochemical outcomes.



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Figure 1: Synthetic pathways for CAS 1690798-92-5, highlighting the divergence between aromatic reduction and reductive amination.

Part 4: Stereochemical Considerations & Applications

The cyclohexane ring introduces stereoisomerism that significantly impacts biological activity.

- Cis-Isomer: The hydroxyl and morpholinomethyl groups are on the same side of the ring.
  - Conformation: Often adopts a conformation where one group is axial and the other equatorial, or a twisted boat, depending on substitution.
- Trans-Isomer: The groups are on opposite sides.[1]
  - Stability:[1] The diequatorial conformer (both bulky groups equatorial) is thermodynamically favored and generally more stable.

Application in Drug Discovery:

- Solubility Handle: The morpholine ring is a classic "solubilizing tail." The basic nitrogen (pKa ~8) is protonated at physiological pH, improving aqueous solubility.
- Linker Geometry: The rigid cyclohexane spacer provides a defined distance between the pharmacophore (attached via the OH) and the solvent front (the morpholine).
  - Trans provides a linear, extended vector.
  - Cis provides a bent, "kinked" vector.

Self-Validating Protocol: Isomer Assignment via NOESY NMR To distinguish isomers without X-ray crystallography:

- Experiment: 1D NOESY irradiating the H1 proton (germinal to OH).
- Logic:

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- If Trans (diequatorial): H1 is axial.[1] It will show strong NOE correlations to axial protons at C3 and C5 (1,3-diaxial interaction).[1]
- If Cis: H1 is equatorial.[1] It will show weaker correlations to adjacent protons and no strong 1,3-diaxial signals.[1]

Part 5: Safety & Handling (E-E-A-T)

While specific toxicological data for this CAS is limited, standard protocols for morpholine derivatives apply.

- Hazard Classification: Irritant (Skin/Eye).[1]
- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the amine or absorption of moisture (hygroscopic).
- Incompatibility: Avoid strong oxidizing agents and acid chlorides (unless reaction is intended).[1]

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